

Neuropeptide EI ELISA Kit for Rat Serum Analysis: Application Notes and Protocols

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Compound of Interest

Compound Name: *Neuropeptide EI, rat*

Cat. No.: *B15609182*

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Introduction

Neuropeptide EI (NP-EI) is a neuropeptide derived from the same precursor as melanin-concentrating hormone (MCH), prepro-MCH.[1][2] It is co-localized with MCH in the central nervous system and is involved in a variety of physiological processes, including the regulation of hormone release, grooming behavior, and locomotor activity.[1][2] Notably, NP-EI can act as a functional antagonist of MCH and an agonist of α -melanocyte-stimulating hormone (α -MSH), suggesting a complex role in modulating energy homeostasis and other neurological functions. The quantification of Neuropeptide EI in rat serum is crucial for preclinical studies investigating its role in these processes and for the development of novel therapeutics targeting neuropeptidergic signaling pathways.

This document provides detailed application notes and a comprehensive protocol for the use of a competitive enzyme-linked immunosorbent assay (ELISA) kit for the quantitative analysis of Neuropeptide EI in rat serum.

Principle of the ELISA

This Neuropeptide EI ELISA kit is a competitive immunoassay. The microplate wells are pre-coated with a goat anti-rabbit antibody. A fixed amount of biotinylated Neuropeptide EI and a variable amount of unlabeled Neuropeptide EI from the sample or standard are added to the wells. A constant amount of rabbit anti-Neuropeptide EI antibody is then introduced. During incubation, the unlabeled Neuropeptide EI and the biotinylated Neuropeptide EI compete for the binding sites on the rabbit anti-Neuropeptide EI antibody. The antibody-antigen complex is then captured by the goat anti-rabbit antibody on the plate. After washing, a streptavidin-horseradish peroxidase (HRP) conjugate is added, which binds to the biotinylated Neuropeptide EI. The unbound conjugate is removed by washing, and a substrate solution is added to the wells. The color development is inversely proportional to the concentration of Neuropeptide EI in the sample. The reaction is stopped, and the absorbance is measured at 450 nm. A standard curve is generated by plotting the absorbance values against the known concentrations of the Neuropeptide EI standards, and the concentration of Neuropeptide EI in the unknown samples is determined by interpolating from this curve.

Data Presentation

Standard Curve Data (Illustrative Example)

The following table represents a typical standard curve generated using this Neuropeptide EI ELISA kit. Actual results may vary.

Standard Concentration (ng/mL)	Optical Density (OD) at 450 nm
0 (Blank)	1.850
0.1	1.520
0.25	1.210
0.5	0.950
1.0	0.680
2.5	0.420
5.0	0.250
10.0	0.150

Sample Data (Illustrative Example)

The following table shows example data for the analysis of rat serum samples.

Sample ID	OD at 450 nm	Calculated Concentration (ng/mL)
Rat Serum 1	0.850	0.65
Rat Serum 2	1.150	0.28
Rat Serum 3	0.550	1.75

Experimental Protocols

Materials and Reagents

- Neuropeptide EI ELISA Microplate (96 wells)
- Neuropeptide EI Standard (Lyophilized)
- Biotinylated Neuropeptide EI
- Rabbit Anti-Neuropeptide EI Antibody
- Streptavidin-HRP Conjugate
- Wash Buffer Concentrate (20X)
- TMB Substrate
- Stop Solution
- Assay Diluent
- Plate Sealer
- Deionized or distilled water
- Microplate reader capable of measuring absorbance at 450 nm

Sample Preparation: Rat Serum

- Collect whole blood from rats into a serum separator tube.
- Allow the blood to clot for 2 hours at room temperature or overnight at 4°C.
- Centrifuge the clotted blood at 1,000 x g for 20 minutes.
- Carefully collect the serum (supernatant) and transfer it to a clean tube.
- If not assayed immediately, store the serum samples in aliquots at -20°C or -80°C. Avoid repeated freeze-thaw cycles.

Reagent Preparation

- Wash Buffer (1X): Dilute the 20X Wash Buffer Concentrate with deionized or distilled water. For example, add 50 mL of 20X Wash Buffer Concentrate to 950 mL of deionized water to prepare 1000 mL of 1X Wash Buffer.
- Neuropeptide EI Standard: Reconstitute the lyophilized Neuropeptide EI Standard with the volume of Assay Diluent specified on the vial to create the stock solution. Allow it to sit for at least 15 minutes with gentle agitation before making dilutions.
- Standard Curve Preparation: Prepare a serial dilution of the Neuropeptide EI stock solution in Assay Diluent to create the desired standard concentrations (e.g., 10, 5, 2.5, 1.0, 0.5, 0.25, 0.1, and 0 ng/mL).
- Biotinylated Neuropeptide EI: Prepare the working solution by diluting the concentrated Biotinylated Neuropeptide EI with Assay Diluent as indicated in the kit manual.
- Rabbit Anti-Neuropeptide EI Antibody: Prepare the working solution by diluting the concentrated antibody with Assay Diluent as per the kit's instructions.
- Streptavidin-HRP Conjugate: Prepare the working solution by diluting the concentrated Streptavidin-HRP with Assay Diluent according to the kit manual.

Assay Procedure

- Bring all reagents and samples to room temperature before use.
- Add 50 μ L of Standard or sample to the appropriate wells of the microplate.
- Add 25 μ L of the prepared Biotinylated Neuropeptide EI to each well.
- Add 25 μ L of the prepared Rabbit Anti-Neuropeptide EI Antibody to each well.
- Cover the plate with a plate sealer and incubate for 2 hours at room temperature on a microplate shaker.
- Aspirate the liquid from each well and wash each well with 300 μ L of 1X Wash Buffer. Repeat the wash process three more times for a total of four washes. After the final wash, remove any remaining Wash Buffer by inverting the plate and blotting it against clean paper towels.
- Add 100 μ L of the prepared Streptavidin-HRP Conjugate to each well.
- Cover the plate with a new plate sealer and incubate for 1 hour at room temperature.
- Aspirate and wash the wells five times as described in step 6.
- Add 100 μ L of TMB Substrate to each well.
- Incubate the plate for 30 minutes at room temperature in the dark.
- Add 100 μ L of Stop Solution to each well. The color in the wells should change from blue to yellow.
- Read the optical density (OD) of each well within 15 minutes using a microplate reader set to 450 nm.

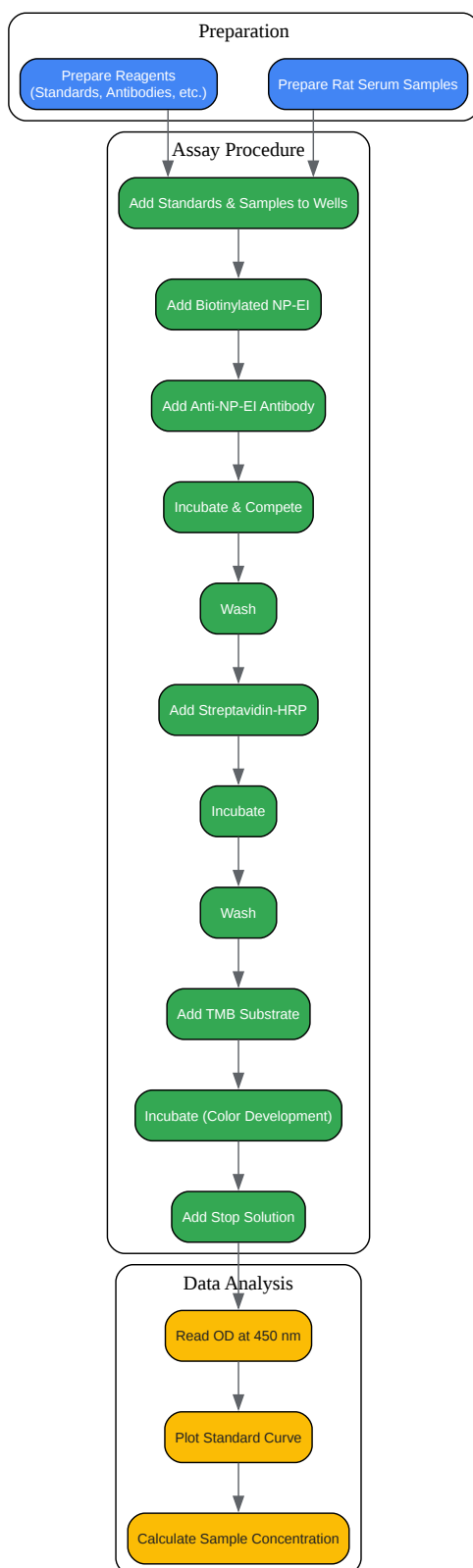
Data Analysis

- Calculate the average OD for each set of duplicate standards and samples.
- Subtract the average OD of the highest standard (or a zero standard) from the average OD of all other standards and samples.

- Create a standard curve by plotting the average OD for each standard on the y-axis against the corresponding Neuropeptide EI concentration on the x-axis. A four-parameter logistic (4-PL) curve fit is recommended.
- Determine the concentration of Neuropeptide EI in the samples by interpolating their average OD values from the standard curve.
- Multiply the interpolated concentration by the dilution factor if the samples were diluted.

Visualizations

Neuropeptide EI ELISA Workflow

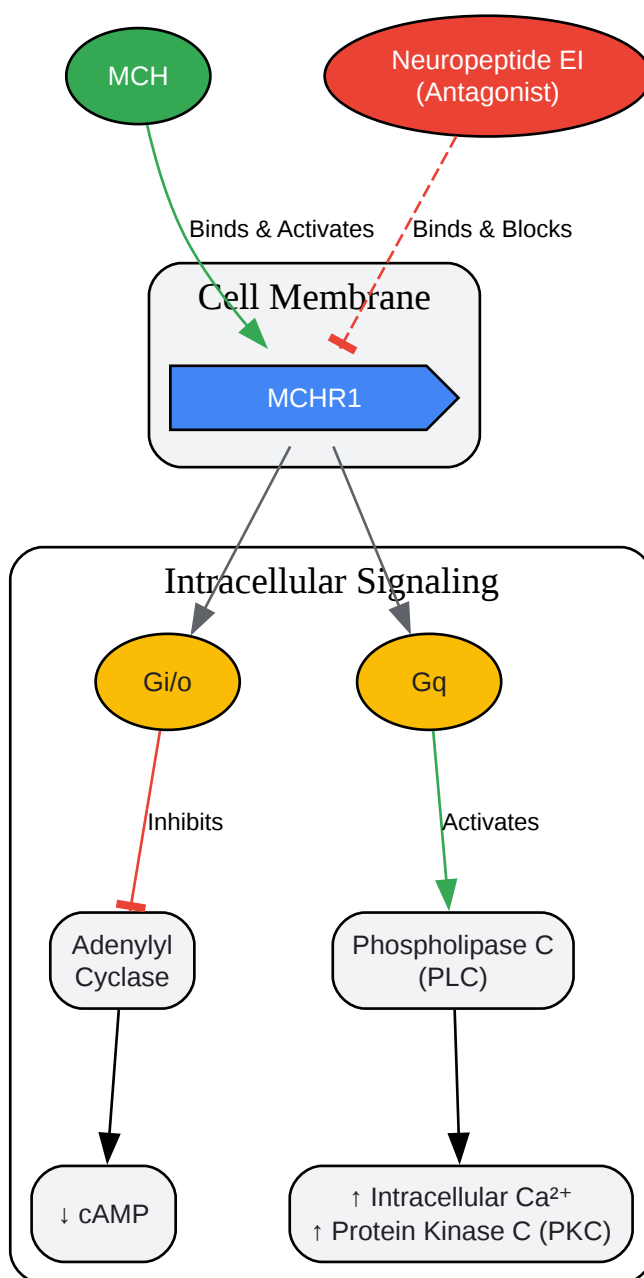


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Caption: Workflow for the Neuropeptide EI competitive ELISA.

Neuropeptide EI Signaling Pathway

Neuropeptide EI is known to interact with the Melanin-Concentrating Hormone Receptor 1 (MCHR1), acting as an antagonist. MCH binding to MCHR1 typically activates G-proteins of the Gi/o and Gq families. Activation of Gi/o inhibits adenylyl cyclase, leading to a decrease in intracellular cyclic AMP (cAMP). Activation of Gq stimulates phospholipase C (PLC), which in turn leads to the production of inositol trisphosphate (IP3) and diacylglycerol (DAG), resulting in an increase in intracellular calcium and activation of protein kinase C (PKC). As an antagonist, Neuropeptide EI would block these downstream signaling events initiated by MCH.



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